

Fantofarone: Comprehensive Guidelines for Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: *Fantofarone*

Cat. No.: *B1672053*

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These application notes provide detailed protocols for the preparation and storage of **Fantofarone** stock solutions, ensuring optimal stability and performance in research and development applications. **Fantofarone** is a potent and selective L-type voltage-gated calcium channel inhibitor, crucial for studies in cardiovascular research and other calcium signaling-dependent processes.^{[1][2][3][4]}

Chemical and Physical Properties

Fantofarone, also known as SR 33557, is a calcium channel antagonist belonging to the sulfone indolizine class.^[5] Its unique structure distinguishes it from other calcium channel blockers like dihydropyridines, phenylalkylamines, and benzothiazepines.^[2]

Property	Value	Reference
Synonyms	SR 33557	[1][6]
CAS Number	114432-13-2	[1][6][7][8]
Molecular Formula	C31H38N2O5S	[1][6][7]
Molecular Weight	550.71 g/mol	[8][9][10]
Appearance	Crystalline solid	[1][6]
Purity	≥98%	[1][6]
Melting Point	82-83°C	[11]
UV/Vis (λ _{max})	233, 304 nm	[1][6]

Solubility and Stock Solution Preparation

The solubility of **Fantofarone** is critical for the preparation of accurate and effective stock solutions. It is readily soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF). [1][6]

Solvent	Solubility	Reference
DMSO	≥ 10 mg/mL (~18.16 mM)	[1][6]
100 mg/mL (181.58 mM) with ultrasound	[8]	
DMF	10 mg/mL (~18.16 mM)	[1]

Protocol 1: Preparation of a 10 mM DMSO Stock Solution (for in vitro use)

This protocol describes the preparation of a 10 mM stock solution of **Fantofarone** in DMSO, a common solvent for cell-based assays.

Materials:

- **Fantofarone** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- (Optional) Ultrasonic bath

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination, especially for cell-based applications.
- **Weighing **Fantofarone**:** Accurately weigh the desired amount of **Fantofarone** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 5.507 mg of **Fantofarone** (Molecular Weight = 550.71 g/mol).
- **Dissolving in DMSO:** Add the appropriate volume of DMSO to the weighed **Fantofarone**. For a 10 mM solution, if you weighed 5.507 mg, add 1 mL of DMSO. To aid dissolution, vortex the solution thoroughly. If precipitation occurs, gentle warming or sonication can be applied. [8] It is crucial to use high-purity, anhydrous DMSO as its hygroscopic nature can affect solubility.[8]
- **Aliquotting:** Once the **Fantofarone** is completely dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-100 μ L) in sterile microcentrifuge tubes. This minimizes contamination and degradation from repeated freeze-thaw cycles.[8]
- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots as recommended in the storage section below.

Protocol 2: Preparation of Solutions for in vivo Use

For animal studies, specific solvent systems are required to ensure biocompatibility. Below are two established protocols.^[8] It is recommended to prepare these solutions fresh on the day of use.^[8]

Protocol 2A: DMSO/PEG300/Tween-80/Saline Formulation

- Prepare a concentrated stock solution of **Fantofarone** in DMSO (e.g., 25 mg/mL).
- To prepare a 1 mL working solution, take 100 μ L of the 25 mg/mL DMSO stock.
- Add 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until the solution is clear.
- Add 450 μ L of saline to reach a final volume of 1 mL. The final concentration will be 2.5 mg/mL.^[8]

Protocol 2B: DMSO/Corn Oil Formulation

- Prepare a concentrated stock solution of **Fantofarone** in DMSO.
- To a suitable volume of corn oil, add the DMSO stock solution to achieve the desired final concentration. For example, to prepare a 2.5 mg/mL solution, add 10% by volume of a 25 mg/mL DMSO stock to 90% corn oil.^[8]

Storage and Stability

Proper storage is essential to maintain the integrity and activity of **Fantofarone**.

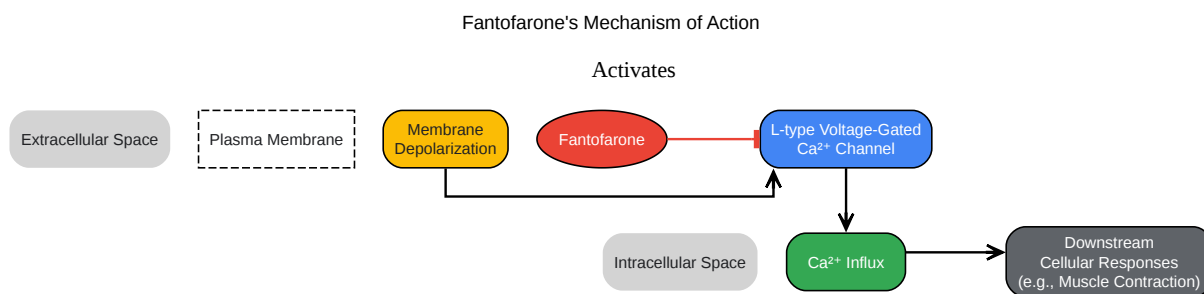
Form	Storage Temperature	Stability	Reference
Solid Powder	-20°C	≥ 4 years	[1][6]
4°C	2 years	[8]	
In DMSO	-80°C	6 months to 2 years	[7][8]
-20°C	1 year	[8]	
4°C	2 weeks	[7]	

To prevent degradation, protect solutions from light and avoid repeated freeze-thaw cycles.[8]
For long-term storage, aliquoting the stock solution and storing at -80°C is highly recommended.[7][8]

Mechanism of Action: L-Type Calcium Channel Inhibition

Fantofarone is a highly potent antagonist of L-type voltage-gated calcium channels.[1][8]
These channels are critical for calcium influx into cells, which triggers a variety of physiological processes, including muscle contraction, hormone secretion, and gene transcription. By blocking these channels, **Fantofarone** inhibits calcium entry, leading to vasodilation and a negative chronotropic effect on the heart.[3][5] Its site of action is distinct from other major classes of calcium channel blockers.[2][4]

Below is a diagram illustrating the signaling pathway affected by **Fantofarone**.

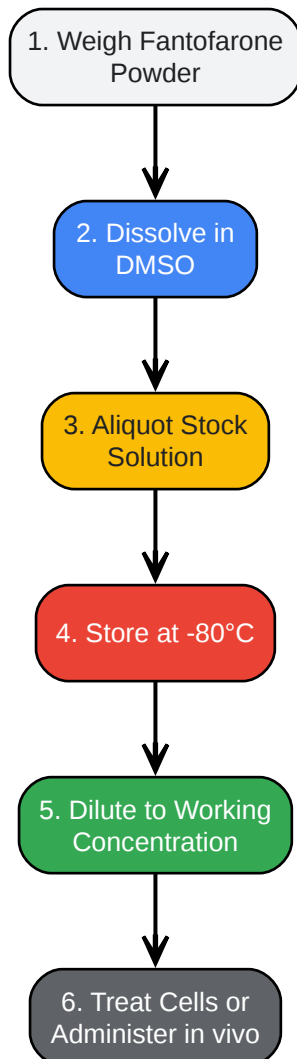


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Caption: **Fantofarone** inhibits L-type Ca²⁺ channels.

The following diagram illustrates a typical experimental workflow for preparing and using a **Fantofarone** stock solution.

Experimental Workflow for Fantofarone



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Caption: **Fantofarone** stock preparation and use.

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